

# Methoxytrimethylsilane: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Methoxytrimethylsilane

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## Introduction

**Methoxytrimethylsilane** (MTMS), a member of the organosilane family, is a versatile reagent utilized in a variety of applications, including organic synthesis as a protecting group for alcohols and in the production of specialty coatings.<sup>[1][2]</sup> Its utility is accompanied by specific hazards that necessitate a thorough understanding of its properties and strict adherence to safety protocols. This guide provides an in-depth overview of the safety data for **methoxytrimethylsilane** and detailed precautions for its handling to ensure the well-being of laboratory and manufacturing personnel.

## Physical and Chemical Properties

**Methoxytrimethylsilane** is a clear, colorless, and highly flammable liquid with a faint, sweet aroma.<sup>[1]</sup> Its volatility at room temperature, underscored by a low boiling point and high vapor pressure, demands careful handling to prevent the release of flammable vapors.<sup>[1]</sup>

Property	Value	Source
Molecular Formula	C4H12OSi	[1][3]
Molecular Weight	104.22 g/mol	[3][4]
Boiling Point	55 - 58 °C (131 - 136.4 °F) at 760 mmHg	[2][5]
Flash Point	-11 °C (12.2 °F) to -20 °C (-4.0 °F) (closed cup)	[5]
Vapor Pressure	76 mmHg at 25 °C	[3][5]
Density	0.756 g/mL at 25 °C	[2][3]
Refractive Index	n <sub>20/D</sub> 1.366	[2]
Solubility	Reacts with water.[3] Miscible with cyclopentane.[2][6]	[2][3][6]

## Hazard Identification and Toxicity

**Methoxytrimethylsilane** is classified as a highly flammable liquid and vapor (GHS Category 2).[5][7] It is also a skin and eye irritant (GHS Category 2) and may cause respiratory tract irritation.[5][7][8]

### Key Hazards:

- **Flammability:** The low flash point indicates that flammable vapors can ignite at temperatures well below ambient conditions. Vapors are heavier than air and can travel to an ignition source and flash back.[8][9]
- **Health Hazards:**
  - **Inhalation:** Vapors can cause headaches, dizziness, and irritation to the respiratory tract. [8]
  - **Skin Contact:** Causes skin irritation, which may manifest as redness and dryness.[7][8]
  - **Eye Contact:** Causes serious eye irritation.[5][7][8]

- Ingestion: May cause irritation of the digestive tract.[8] Oral toxicity is associated with methanol, a hydrolysis product, which can cause nausea, vomiting, headache, and visual disturbances, including blindness.[10]
- Reactivity: **Methoxytrimethylsilane** reacts with water and moisture to produce methanol and other byproducts. This reaction is a significant concern as methanol is toxic. It is incompatible with strong oxidizing agents, strong acids, and alkalis.[5][7]

## Safe Handling and Storage Protocols

Adherence to stringent handling and storage protocols is critical to mitigate the risks associated with **methoxytrimethylsilane**.

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[8][11]
- Facilities must be equipped with an eyewash station and a safety shower in the immediate vicinity of any potential exposure.[8][11]
- Use spark-proof tools and explosion-proof equipment.[5][8] All equipment used when handling the product must be grounded to prevent static discharge.[11][12]

## Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are mandatory.[8][11] Contact lenses should not be worn.[11]
- Hand Protection: Neoprene or nitrile rubber gloves should be worn to prevent skin contact.[11]
- Skin and Body Protection: A lab coat or other appropriate protective clothing is required. For large-scale operations, anti-static protective clothing may be necessary.[7]
- Respiratory Protection: If working outside of a fume hood or if vapor concentrations are high, a NIOSH-certified organic vapor respirator should be used.[11]

## Storage

- Store in a cool, dry, well-ventilated area designated as a flammables area.[\[5\]](#)[\[8\]](#)
- Keep containers tightly closed and sealed under an inert atmosphere to protect from moisture.[\[1\]](#)[\[5\]](#)
- Store away from sources of ignition, heat, sparks, and open flames.[\[5\]](#)[\[8\]](#)
- Incompatible materials such as strong oxidizing agents and strong acids must be stored separately.[\[5\]](#)[\[11\]](#)

## Emergency Procedures

### First Aid Measures

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[7\]](#)[\[8\]](#)
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[\[7\]](#)[\[8\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[7\]](#)[\[8\]](#)[\[11\]](#)
- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[7\]](#)[\[8\]](#)
  - Note to Physician: This product reacts with water in the stomach to form methanol. Treatment should be based on blood methanol levels and acid-base balance.[\[10\]](#)

## Spill and Leak Response

- Small Spills:
  - Eliminate all ignition sources.

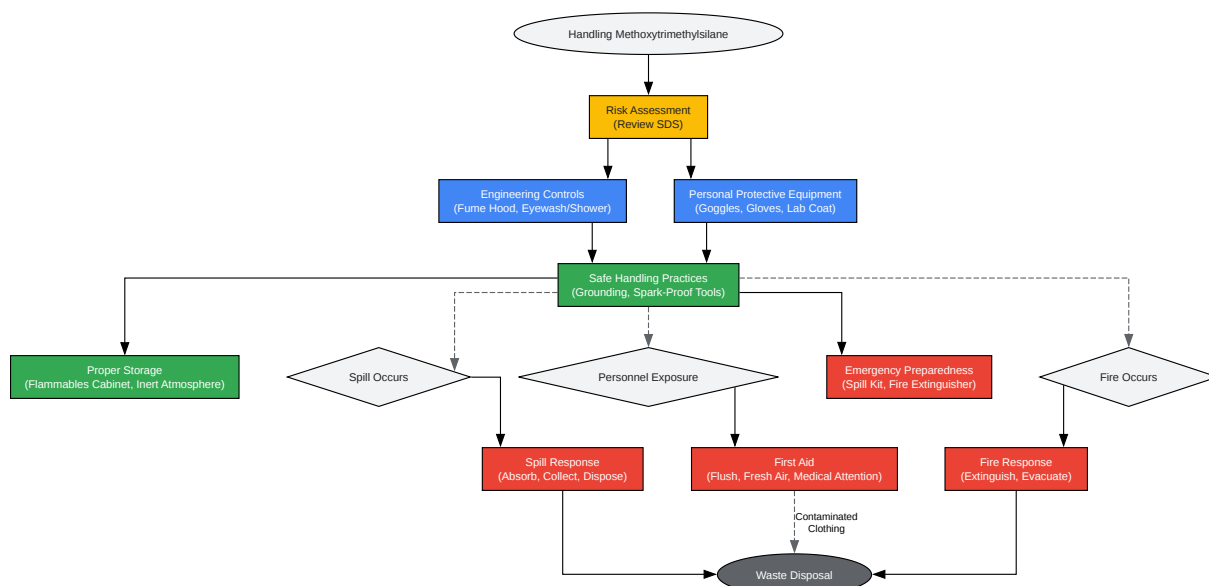
- Ventilate the area.
- Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite, sand, or earth.[8] Do not use combustible materials like paper towels.[1]
- Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[5]
- Large Spills:
  - Evacuate the area immediately.
  - Contact emergency services.
  - Prevent the spill from entering drains or waterways.[11]

## Fire Fighting Measures

- Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide.[7] Do not use a direct stream of water, as it will react with the material.[7] Water spray can be used to cool containers exposed to heat.[7]
- Firefighter Protection: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[5][8]

## Logical Workflow for Handling Methoxytrimethylsilane

The following diagram illustrates the logical progression of safety and handling procedures for **methoxytrimethylsilane**.



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Caption: Logical workflow for the safe handling of **methoxytrimethylsilane**.

## Conclusion

**Methoxytrimethylsilane** is a valuable chemical reagent, but its hazardous properties require a comprehensive understanding and implementation of safety protocols. By adhering to the guidelines outlined in this technical guide, researchers, scientists, and drug development professionals can minimize risks and ensure a safe working environment. Always consult the most current Safety Data Sheet from your supplier before handling this chemical.

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